

# A Comparative Analysis of Experimental vs. Predicted Boiling Points for Higher Alkanes

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## Compound of Interest

Compound Name: *Tetrapentacontane*

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This guide provides an objective comparison between experimentally determined and theoretically predicted boiling points of higher n-alkanes, specifically from dodecane (C12) to eicosane (C20). The accurate determination and prediction of boiling points are crucial for various applications, including purification processes, material characterization, and the development of structure-property relationships in drug design and materials science.

## Experimental and Predicted Boiling Point Data

The following table summarizes the experimental boiling points for a series of n-alkanes and compares them with values derived from a simplified predictive model. The predictive model is based on the general observation that the boiling point of n-alkanes increases by an average of approximately 19.3°C for each additional methylene (CH<sub>2</sub>) group in this range. The predicted values are extrapolated from the experimental boiling point of dodecane.

Alkane Name	Molecular Formula	Experimental Boiling Point (°C)	Predicted Boiling Point (°C)	Difference (°C)
n-Dodecane	C <sub>12</sub> H <sub>26</sub>	216.0	216.0	0.0
n-Tridecane	C <sub>13</sub> H <sub>28</sub>	235.4[1]	235.3	-0.1
n-Tetradecane	C <sub>14</sub> H <sub>30</sub>	253.6[2][3]	254.6	+1.0
n-Pentadecane	C <sub>15</sub> H <sub>32</sub>	270.0[4][5]	273.9	+3.9
n-Hexadecane	C <sub>16</sub> H <sub>34</sub>	286.8[6][7]	293.2	+6.4
n-Heptadecane	C <sub>17</sub> H <sub>36</sub>	301.9	312.5	+10.6
n-Octadecane	C <sub>18</sub> H <sub>38</sub>	316.1[8]	331.8	+15.7
n-Nonadecane	C <sub>19</sub> H <sub>40</sub>	329.7[9][10][11]	351.1	+21.4
n-Eicosane	C <sub>20</sub> H <sub>42</sub>	343.1[12]	370.4	+27.3

## Analysis of Model Accuracy

The simplified predictive model provides a reasonable first approximation for the boiling points of higher alkanes. However, the data clearly indicates that the predictive accuracy decreases as the carbon chain length increases. The positive deviation in the predicted values suggests that the incremental increase in boiling point per CH<sub>2</sub> group is not constant and likely diminishes for larger molecules. This is because as the molecules become larger, the increase in van der Waals forces is not perfectly linear with the increase in molecular weight.

More sophisticated prediction methods, such as Quantitative Structure-Property Relationship (QSPR) models, utilize a variety of molecular descriptors to achieve higher accuracy.[13][14][15][16] These models can account for subtle changes in intermolecular forces and molecular geometry that influence the boiling point.

## Experimental Protocol: Micro-Boiling Point Determination

For the determination of boiling points of small quantities of high-boiling-point liquids, a micro-boiling point method using a Thiele tube is commonly employed.<sup>[17]</sup>

#### Apparatus:

- Thiele tube
- High-temperature heating oil (e.g., mineral oil or silicone oil)
- Thermometer (with a range appropriate for the expected boiling point)
- Small test tube (e.g., 75 x 12 mm)
- Capillary tube (sealed at one end)
- Bunsen burner or other heat source
- Clamp and stand

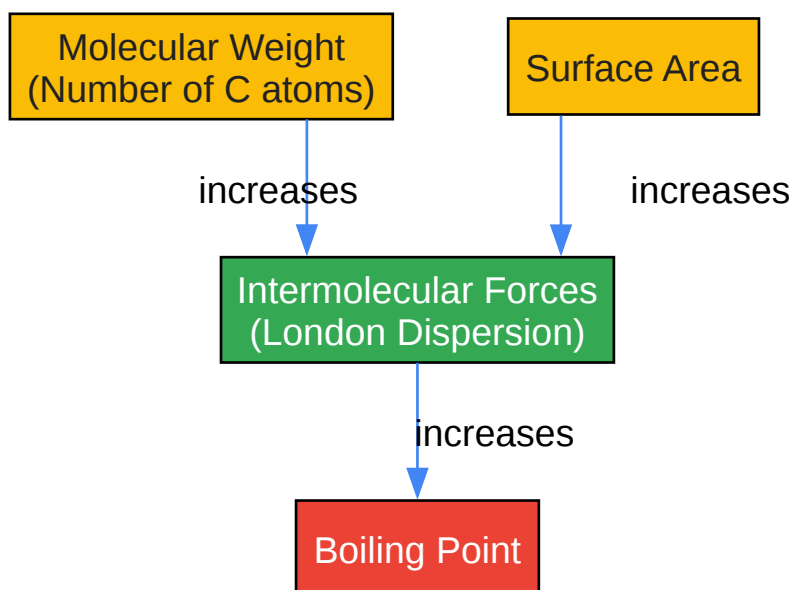
#### Procedure:

- **Sample Preparation:** A small amount of the liquid alkane (approximately 0.5 mL) is placed into the small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is placed into the test tube with the open end downwards.
- **Apparatus Assembly:** The test tube is attached to the thermometer using a rubber band or a small piece of wire, ensuring the bulb of the thermometer is level with the bottom of the test tube. This assembly is then clamped and lowered into the Thiele tube containing the heating oil, making sure the oil level is above the side arm of the Thiele tube.
- **Heating:** The side arm of the Thiele tube is gently and evenly heated.<sup>[18]</sup> This design allows for the convection of the oil, ensuring uniform heating of the sample.
- **Observation:** As the temperature rises, air trapped in the capillary tube will be expelled, followed by the vapor of the sample, which will emerge as a steady stream of bubbles from the open end of the capillary tube.

- **Boiling Point Determination:** The heat source is removed once a continuous and rapid stream of bubbles is observed. The apparatus is allowed to cool slowly. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn back into the capillary tube.[19] This indicates that the vapor pressure of the sample is equal to the atmospheric pressure.
- **Recording:** The temperature at this point is recorded as the experimental boiling point. It is also important to record the atmospheric pressure at the time of the experiment, as boiling points are pressure-dependent.

## Logical Relationships in Boiling Point Determination

The boiling point of an alkane is primarily determined by the strength of its intermolecular forces, which in the case of nonpolar alkanes, are London dispersion forces.[20][21][22] The strength of these forces is influenced by the molecule's size (molecular weight) and surface area.



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Caption: Relationship between alkane properties and boiling point.

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